

In-depth Technical Guide: Cyclomusalenone

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Compound of Interest

Compound Name: *Cyclomusalenone*

Cat. No.: *B15595944*

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A comprehensive review of its chemical identity, properties, and relevant biological data.

Audience: Researchers, scientists, and drug development professionals.

Introduction

Initial searches for a compound named "**Cyclomusalenone**" have not yielded a definitive chemical entity with corresponding CAS number and IUPAC name in publicly available chemical databases and scientific literature. This suggests that "**Cyclomusalenone**" may be a novel, recently discovered compound not yet widely documented, a trivial name used in a specific research context, or a potential misspelling of a related chemical structure.

Given the similarity in nomenclature, this guide will focus on Cyclohexanone, a structurally related and extensively studied compound. Cyclohexanone is a six-carbon cyclic ketone that serves as a crucial intermediate in various industrial syntheses and exhibits a range of chemical and biological activities. Should further information clarifying the identity of "**Cyclomusalenone**" become available, this document will be updated accordingly.

Cyclohexanone: Chemical Identity and Properties

Cyclohexanone is a well-characterized organic compound with extensive documentation of its physical and chemical properties.

Identifier	Value	Reference
CAS Number	108-94-1	[1] [2] [3] [4]
IUPAC Name	Cyclohexanone	[1] [2] [3]
Molecular Formula	C ₆ H ₁₀ O	[3] [5]
Molecular Weight	98.14 g/mol	[5]
Appearance	Colorless to pale yellow oily liquid	[1] [5]
Odor	Peppermint or acetone-like	[1] [5]
Boiling Point	155.65 °C	[1]
Melting Point	-47 °C	[1]
Solubility in water	8.6 g/100 mL (20 °C)	[1]

Experimental Protocols

Synthesis of Cyclohexanone

Cyclohexanone can be synthesized through various methods, with the oxidation of cyclohexane and the hydrogenation of phenol being the most common industrial processes.

1. Oxidation of Cyclohexane:

This industrial method involves the air oxidation of cyclohexane, typically using cobalt catalysts. [\[1\]](#) This process co-produces cyclohexanol, and the resulting mixture is often referred to as "KA oil" (ketone-alcohol oil).[\[1\]](#)

- Reaction: $\text{C}_6\text{H}_{12} + \text{O}_2 \rightarrow (\text{CH}_2)_5\text{CO} + \text{H}_2\text{O}$
- Catalyst: Cobalt-based catalysts
- Key Intermediate: The reaction proceeds through a radical mechanism involving the hydroperoxide $\text{C}_6\text{H}_{11}\text{O}_2\text{H}$.[\[1\]](#)

2. Hydrogenation of Phenol:

Another industrially significant method is the partial hydrogenation of phenol.^[1]

- Reaction: $\text{C}_6\text{H}_5\text{OH} + 2 \text{H}_2 \rightarrow (\text{CH}_2)_5\text{CO}$
- Note: This process can be adjusted to favor the formation of either cyclohexanone or cyclohexanol.^[1]

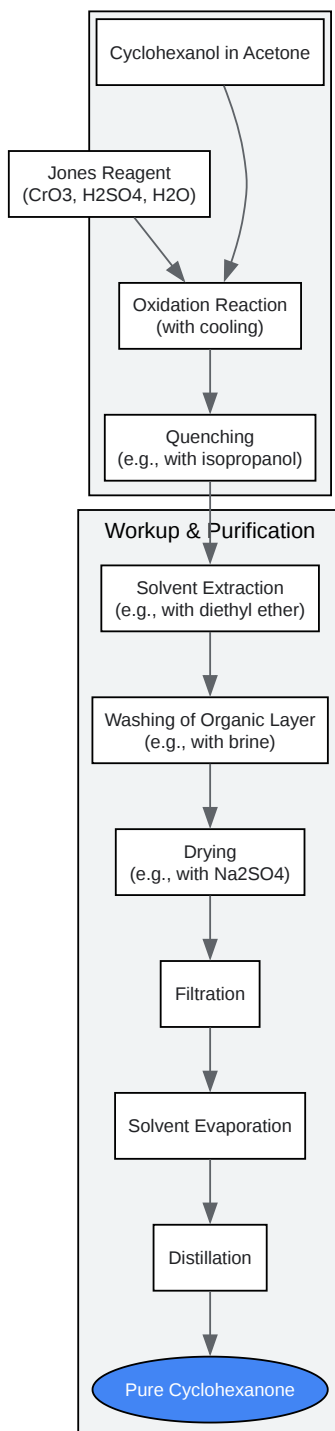
3. Laboratory Scale Synthesis: Jones Oxidation of Cyclohexanol:

In a laboratory setting, cyclohexanone can be prepared by the oxidation of cyclohexanol using chromium trioxide in a process known as the Jones oxidation.

- Reagents: Cyclohexanol, chromium trioxide (CrO_3), sulfuric acid, acetone.
- General Procedure: A solution of Jones reagent (a mixture of chromium trioxide, sulfuric acid, and water) is added to a solution of cyclohexanol in acetone. The reaction is typically exothermic and requires cooling. After the reaction is complete, the excess oxidant is quenched, and the cyclohexanone is isolated by extraction and subsequent purification via distillation.

Workflow for Synthesis and Purification

General Workflow for Laboratory Synthesis of Cyclohexanone

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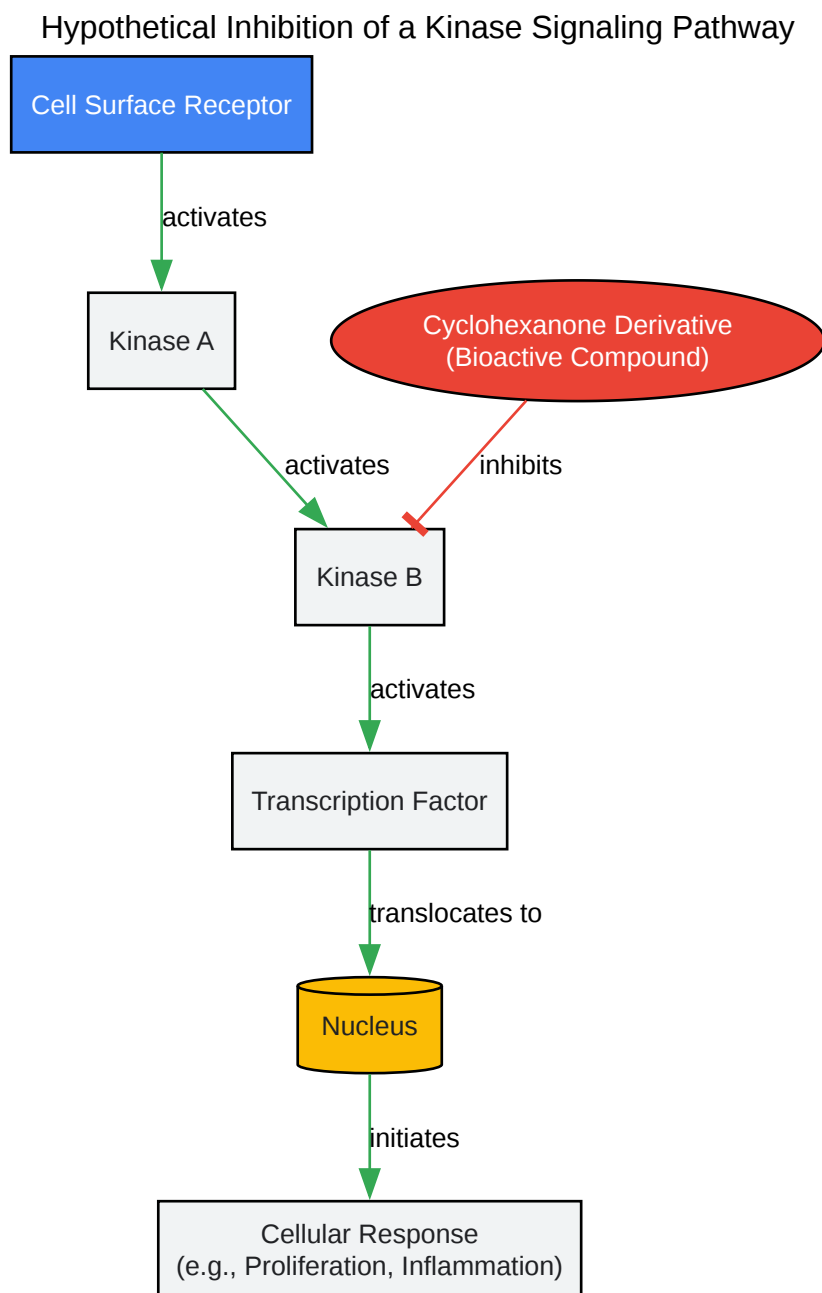
Caption: Workflow for the synthesis and purification of cyclohexanone.

Signaling Pathways and Biological Activity

While cyclohexanone itself is primarily an industrial solvent and chemical intermediate, derivatives of cyclohexane and related cyclic ketones are subjects of research for their biological activities. For instance, some cyclohexane-1,3-dione derivatives have been synthesized and evaluated for their antibacterial properties.^[6]

Hypothetical Signaling Pathway Inhibition

The following diagram illustrates a hypothetical mechanism by which a bioactive cyclohexanone derivative could inhibit a cellular signaling pathway, a common objective in drug development.



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Caption: Diagram of a hypothetical kinase signaling pathway inhibition.

Conclusion

While the specific compound "**Cyclomusalenone**" remains unidentified in the current scientific literature, the closely related and well-documented compound, cyclohexanone, provides a foundational understanding of this class of cyclic ketones. This guide has provided a technical overview of cyclohexanone's chemical identity, synthetic methodologies, and a hypothetical framework for the biological investigation of related derivatives. Further research is necessary to determine the precise structure and properties of "**Cyclomusalenone**" to enable a more targeted and in-depth analysis.

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